

Personal protective equipment for handling 2-Bromocinnamic acid

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Compound of Interest

Compound Name: 2-Bromocinnamic acid

Cat. No.: B016695

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Essential Safety and Handling Guide for 2-Bromocinnamic Acid

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Bromocinnamic acid**. Adherence to these procedures is essential for ensuring laboratory safety and proper chemical management.

Chemical Identifier:

- Name: **2-Bromocinnamic acid**
- CAS Number: 7345-79-1
- Molecular Formula: $C_9H_7BrO_2$

Hazard Summary: **2-Bromocinnamic acid** is a solid crystalline substance that can cause significant irritation.^{[1][2]} It is classified as causing skin irritation (Category 2), serious eye irritation (Category 2), and may cause respiratory irritation (Category 3).^{[1][2][3][4]}

Hazard Statement	GHS Classification	Description
H315	Skin Irritation, Category 2	Causes skin irritation.[2][4][5]
H319	Serious Eye Irritation, Category 2A	Causes serious eye irritation.[2][4][5]
H335	Specific Target Organ Toxicity — Single Exposure, Category 3	May cause respiratory irritation.[2][4][5]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Bromocinnamic acid** to minimize exposure and ensure personal safety.

Equipment	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or goggles.	Protects against dust particles and splashes that can cause serious eye irritation.[6][7]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact which can lead to irritation. Gloves must be inspected before use and disposed of properly.[2][6]
Respiratory Protection	NIOSH (US) or CEN (EU) approved respirator.	Required when handling the powder to avoid inhalation and respiratory tract irritation.[2][3] Use in a well-ventilated area is crucial.[1][3]
Protective Clothing	Laboratory coat.	Protects against skin contact and contamination of personal clothing.[3]

Operational Plan: Step-by-Step Handling Protocol

1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust.[1][3]
- Ensure that an eyewash station and safety shower are readily accessible.[6]
- Before starting, confirm that all necessary PPE is available and in good condition.

2. Handling the Chemical:

- Wear all required PPE as specified in the table above.
- Avoid the formation of dust when handling the solid material.[2][3]
- Do not get the chemical in your eyes, on your skin, or on your clothing.[3]
- Avoid breathing in dust or fumes.[3]
- Wash hands thoroughly after handling the substance.[1][3]

3. In Case of Exposure or Spill:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[1][3] Remove contact lenses if present and easy to do.[1][3] Seek medical attention if irritation persists.[1][3]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[1][3] If skin irritation occurs, get medical advice.[3] Contaminated clothing should be removed and washed before reuse.[1][3]
- Inhalation: Move the affected person to fresh air.[1][3] If breathing is difficult, provide artificial respiration.[2] Seek medical attention if you feel unwell.[1][3]
- Ingestion: Clean the mouth with water and drink plenty of water afterwards.[1] Do not induce vomiting. Seek medical attention if symptoms occur.[1]

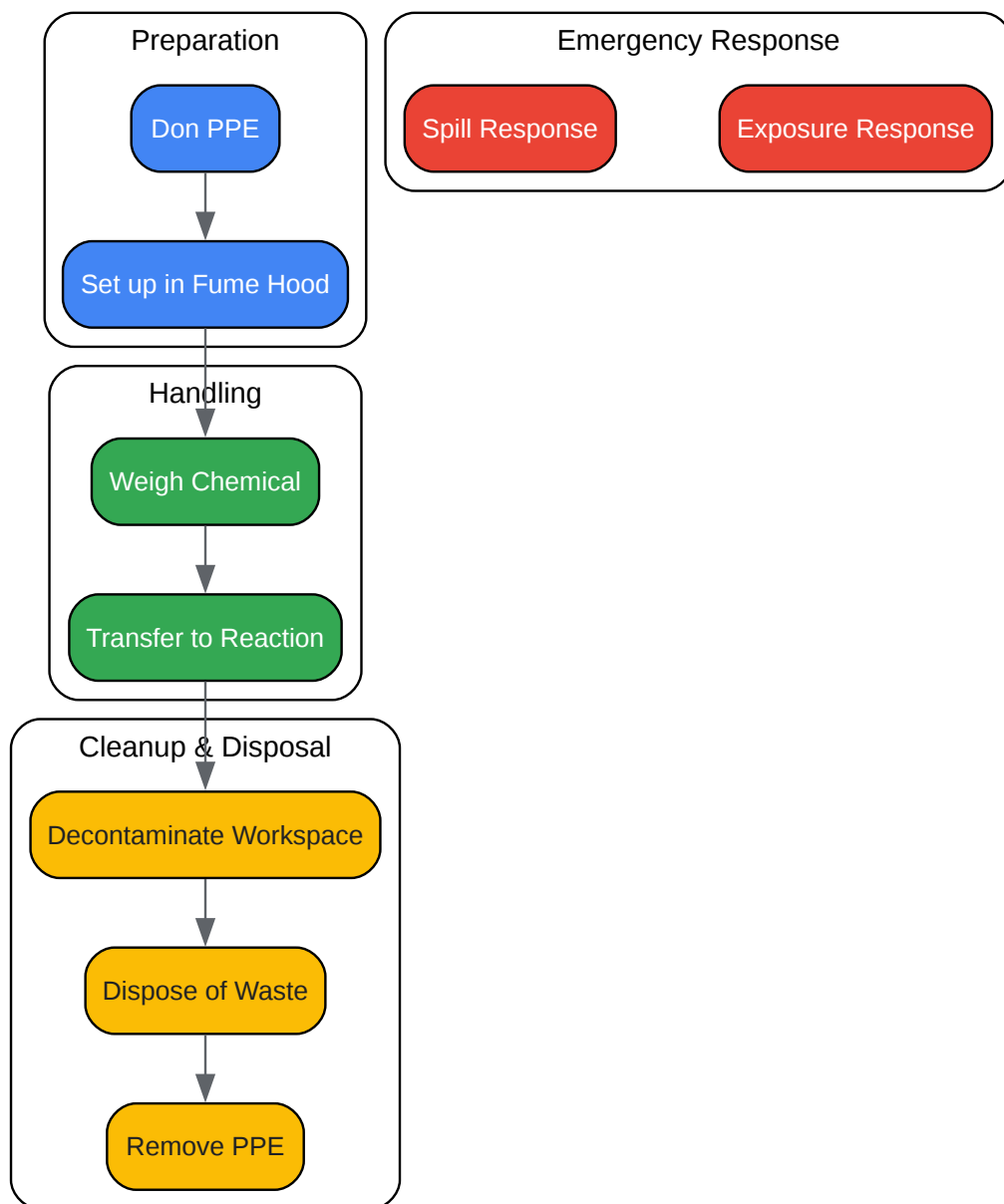
- Spill: Use personal protective equipment.[2] Sweep up the spilled solid, avoiding dust formation, and place it into a suitable, closed container for disposal.[1][2]

Disposal Plan

- Waste Classification: This waste is classified as hazardous.[1]
- Disposal Method: Dispose of the contents and the container to an approved waste disposal plant.[1][3] Do not allow the product to enter drains.[2]
- Contaminated Packaging: Dispose of the container at a hazardous or special waste collection point.[1]

Experimental Workflow for Handling 2-Bromocinnamic Acid

Workflow for Handling 2-Bromocinnamic Acid

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